

Quinolin-5-ylmethanol: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: **Quinolin-5-ylmethanol**

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An In-depth Exploration of the Synthesis, Properties, and Biological Significance of a Key Quinoline Derivative

Abstract

Quinolin-5-ylmethanol, a key derivative of the versatile quinoline scaffold, has garnered significant interest within the scientific community, particularly in the fields of medicinal chemistry and drug development. This technical guide provides a comprehensive overview of quinolin-ylmethanol, encompassing its synthesis, physicochemical properties, spectroscopic characterization, and known biological activities. Detailed experimental protocols for its synthesis and for the evaluation of its biological potential are provided, alongside a discussion of its reactivity and potential for further derivatization. This document aims to serve as an in-depth resource for researchers, scientists, and professionals in drug development, facilitating further exploration and application of this promising molecule.

Introduction

The quinoline ring system, a bicyclic heterocycle composed of a benzene ring fused to a pyridine ring, is a prominent structural motif in a vast array of natural products, pharmaceuticals, and functional materials. The inherent chemical properties of the quinoline nucleus, including its aromaticity, basic nitrogen atom, and multiple sites for substitution, have made it a "privileged scaffold" in medicinal chemistry. Quinoline derivatives have demonstrated a broad spectrum of pharmacological activities, including antimalarial, anticancer, antibacterial, and antifungal properties.

Quinolin-5-ylmethanol, which features a hydroxymethyl group at the 5-position of the quinoline ring, represents a valuable building block for the synthesis of more complex molecules. The presence of the reactive hydroxyl group allows for a variety of chemical transformations, enabling the exploration of structure-activity relationships and the development of novel therapeutic agents. This guide will delve into the technical details of **quinolin-5-ylmethanol**, providing a foundational understanding for its application in research and development.

Physicochemical and Spectroscopic Data

A thorough understanding of the physical and chemical properties of **quinolin-5-ylmethanol** is essential for its handling, characterization, and application in chemical synthesis. The key properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₉ NO	[1]
Molecular Weight	159.19 g/mol	[2]
Appearance	Solid	[1]
CAS Number	16178-42-0	[1]
Purity	Typically ≥98%	[1]

Table 1: Physicochemical Properties of **Quinolin-5-ylmethanol**

Spectroscopic analysis is crucial for the unambiguous identification and characterization of **quinolin-5-ylmethanol**. While a definitive, publicly available, complete dataset for **quinolin-5-ylmethanol** is not readily found in a single source, the expected spectral data, based on the analysis of closely related quinoline derivatives and general principles of spectroscopy, are presented in Table 2.[3]

Technique	Expected Data
¹ H NMR	Aromatic protons (quinoline ring): δ 7.0-9.0 ppm; Methylene protons (-CH ₂ OH): δ ~4.8 ppm; Hydroxyl proton (-OH): variable, broad singlet.
¹³ C NMR	Aromatic carbons: δ 120-150 ppm; Methylene carbon (-CH ₂ OH): δ ~65 ppm.
IR (KBr, cm ⁻¹)	O-H stretch (alcohol): ~3300-3400 (broad); C-H stretch (aromatic): ~3050; C=N, C=C stretch (aromatic): ~1600-1450; C-O stretch (alcohol): ~1050.
Mass Spectrometry (MS)	Expected [M+H] ⁺ at m/z 160.07.

Table 2: Expected Spectroscopic Data for **Quinolin-5-ylmethanol**

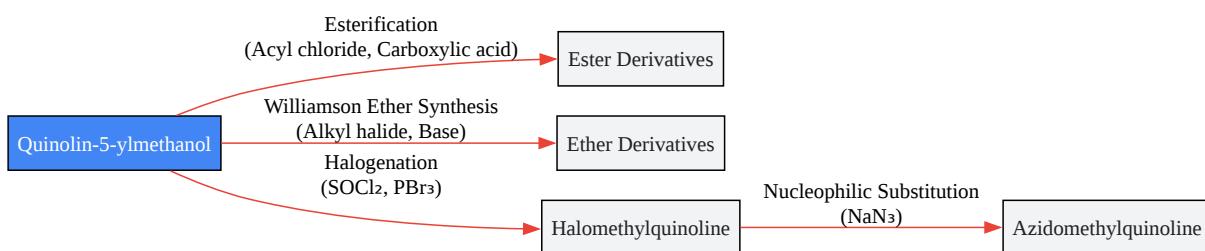
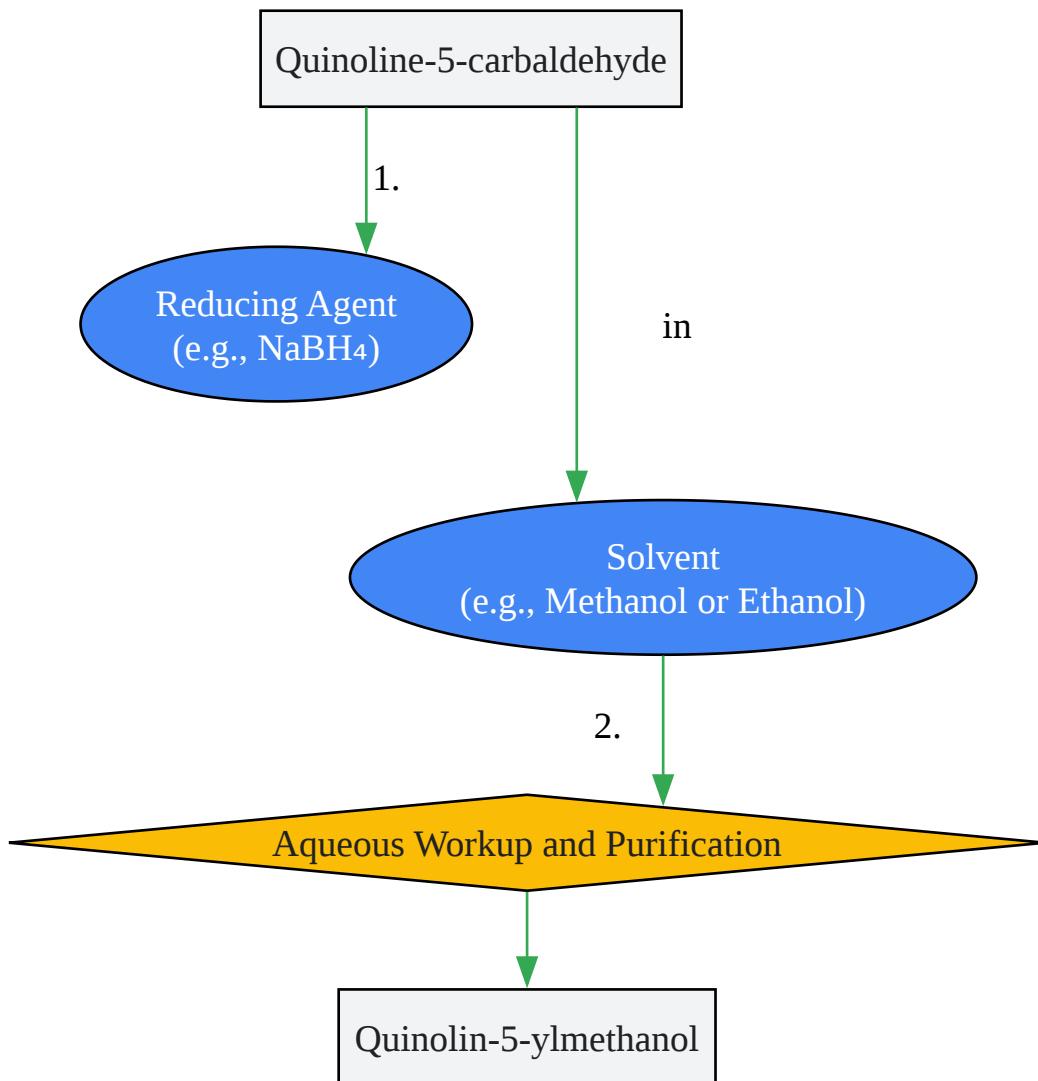
Synthesis of Quinolin-5-ylmethanol

The synthesis of **quinolin-5-ylmethanol** can be achieved through various synthetic routes. One of the most direct and common methods involves the reduction of the corresponding aldehyde, quinoline-5-carbaldehyde.

Synthesis via Reduction of Quinoline-5-carbaldehyde

This method offers a straightforward approach to **quinolin-5-ylmethanol**, utilizing a commercially available starting material.

Synthesis of Quinolin-5-ylmethanol

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